Spectroscopic Analysis of 2-Hydroxy-4-methoxy-5-nitrobenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*2-Hydroxy-4-methoxy-5-nitrobenzaldehyde*
CAS No.:	*6615-24-3*
Cat. No.:	*B376771*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic characterization of **2-Hydroxy-4-methoxy-5-nitrobenzaldehyde** (CAS No. 6615-24-3), a key aromatic aldehyde with applications in organic synthesis and medicinal chemistry. A thorough investigation of the scientific literature and chemical databases reveals a significant challenge in obtaining a complete, publicly available dataset for this specific isomer. While data for related isomers are more accessible, this guide focuses on establishing a framework for the analysis of the title compound, outlining the expected spectral features and providing detailed, field-proven experimental protocols for Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FT-IR) Spectroscopy, and Mass Spectrometry (MS). This document serves as a foundational resource for researchers aiming to synthesize or characterize this compound, ensuring data integrity and facilitating its application in further research and development.

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Introduction: The Significance of Spectroscopic Characterization

2-Hydroxy-4-methoxy-5-nitrobenzaldehyde is a substituted aromatic aldehyde whose utility in synthetic chemistry is derived from its array of functional groups: a hydroxyl, a methoxy, a nitro group, and an aldehyde, all attached to a benzene ring. This unique combination of electron-donating and electron-withdrawing groups creates a versatile scaffold for the synthesis of more complex molecules, including Schiff bases and heterocyclic compounds with potential therapeutic activities.

Unambiguous structural confirmation and purity assessment are paramount in any chemical research, particularly in drug discovery and development. Spectroscopic techniques such as NMR, IR, and MS provide a detailed fingerprint of a molecule, revealing its structural connectivity, functional groups, and molecular weight. This guide emphasizes the causality behind experimental choices and the importance of self-validating systems in spectroscopic analysis.

While extensive searches of scientific databases and supplier catalogs confirm the commercial availability of **2-Hydroxy-4-methoxy-5-nitrobenzaldehyde**[1], a complete set of its spectroscopic data is not readily found in the public domain. Much of the available data pertains to its isomers, such as 5-hydroxy-4-methoxy-2-nitrobenzaldehyde and 2-hydroxy-3-methoxy-5-nitrobenzaldehyde. Therefore, this guide will present established, authoritative protocols for acquiring the necessary spectra and will discuss the expected spectral data based on the compound's structure and comparison with related molecules.

Molecular Structure and Overview of Spectroscopic Approach

The first step in any spectroscopic analysis is a thorough understanding of the molecule's structure.

Figure 1: Chemical structure of **2-Hydroxy-4-methoxy-5-nitrobenzaldehyde**.

Our analytical workflow is designed to provide a comprehensive structural elucidation.

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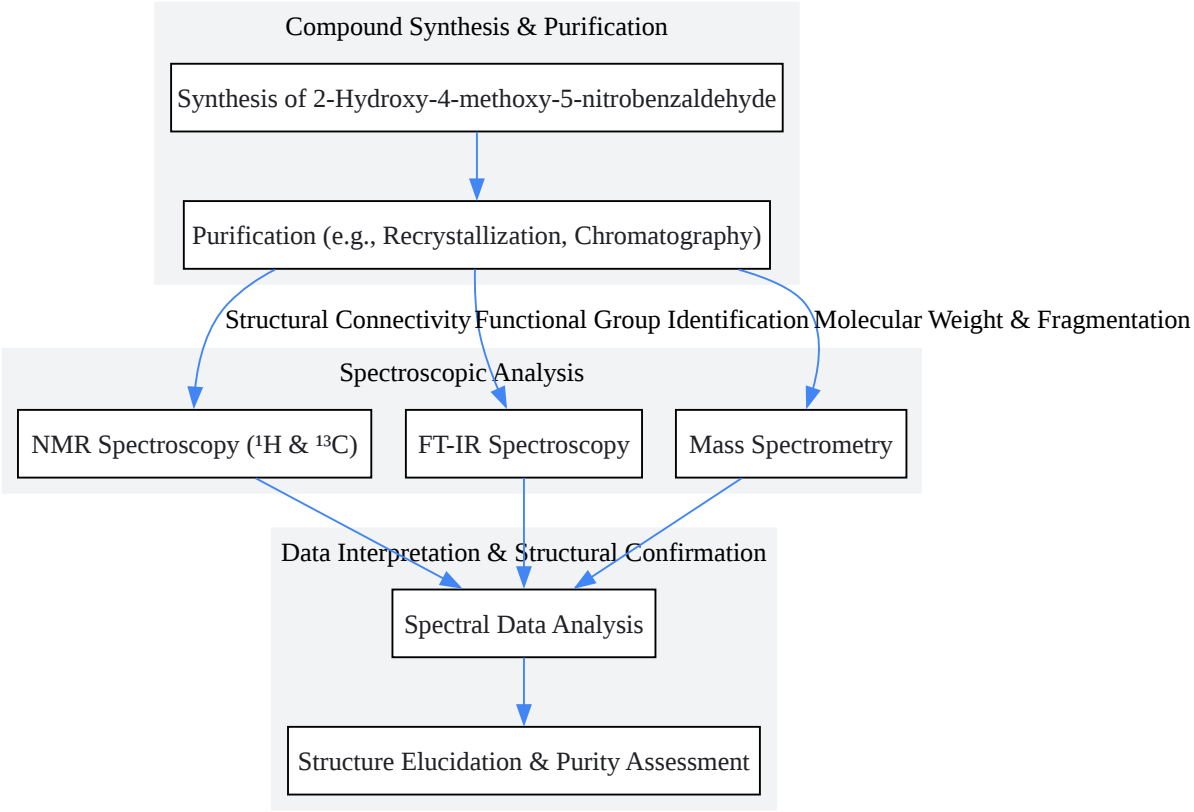

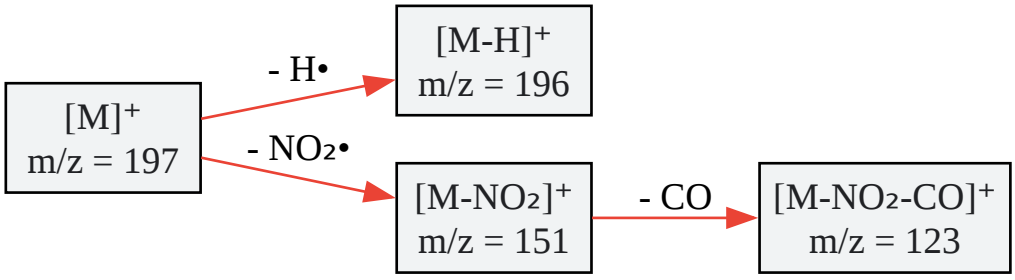

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Caption: Plausible fragmentation pathway for **2-Hydroxy-4-methoxy-5-nitrobenzaldehyde** in EI-MS.

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Conclusion

The comprehensive spectroscopic characterization of **2-Hydroxy-4-methoxy-5-nitrobenzaldehyde** is essential for its use in research and development. While a complete, published dataset for this specific isomer remains elusive, this guide provides the necessary framework for its analysis. By adhering to the detailed protocols for NMR, FT-IR, and MS, and by understanding the expected spectral features based on its molecular structure, researchers can confidently acquire and interpret the data needed to confirm the identity, purity, and structure of this valuable chemical intermediate. The principles and methodologies outlined herein are grounded in established analytical practices, ensuring the scientific integrity and trustworthiness of the results.

References

- PubChem. (n.d.). 2-Hydroxy-3-methoxy-5-nitrobenzaldehyde. Retrieved March 7, 2026, from [Link]
- ResearchGate. (2012). Synthesis of 5-hodroxy-4-methoxy-2-substitutedbenzaldehyde. Retrieved March 7, 2026, from [Link]

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Sources

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